

Application Notes and Protocols for the In Vitro Use of TAS2940

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For Researchers, Scientists, and Drug Development Professionals

Introduction

TAS2940 is an orally bioavailable, irreversible, and selective small-molecule inhibitor of the ERBB family of receptor tyrosine kinases, with potent activity against both the epidermal growth factor receptor (EGFR) and human epidermal growth factor receptor 2 (HER2).[1][2] Its irreversible mechanism of action, involving covalent binding to a cysteine residue in the ATP-binding pocket of HER2 (Cys 805), provides prolonged suppression of downstream signaling pathways.[2] Preclinical studies have demonstrated that TAS2940 is effective against a variety of cancers harboring HER2 or EGFR aberrations, including those with exon 20 insertions.[2][3] Notably, TAS2940 is a brain-penetrable compound, suggesting its potential therapeutic utility for treating brain metastases.[2][4]

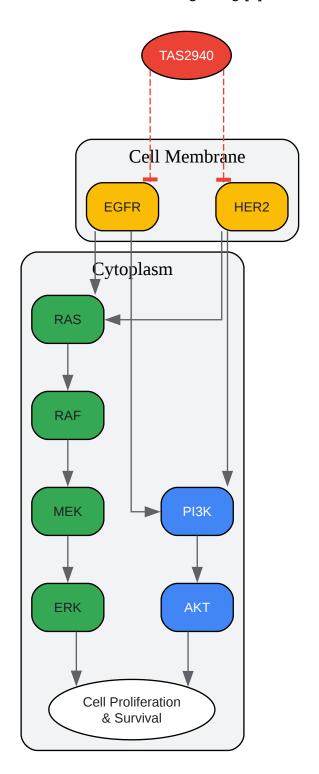
These application notes provide detailed protocols for the preparation and use of **TAS2940** in in vitro experiments, enabling researchers to effectively evaluate its biological activity in biochemical and cell-based assays.

Mechanism of Action

TAS2940 selectively targets and covalently binds to EGFR and HER2, inhibiting their kinase activity.[1][2] This blockade of receptor phosphorylation prevents the activation of downstream signaling cascades critical for cell proliferation and survival, primarily the PI3K/AKT and



MAPK/ERK pathways.[4][5] Inhibition of these pathways ultimately leads to cell growth arrest and apoptosis in cancer cells with aberrant ERBB signaling.[2]



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TAS2940 inhibits EGFR/HER2 signaling pathways.



Quantitative Data Summary

The following tables summarize the in vitro potency of **TAS2940** from biochemical and cell-based assays.

Table 1: Biochemical IC50 Values for TAS2940

Target Enzyme	IC50 (nM)
HER2 (Wild-Type)	5.6[4]
HER2 (V777L)	2.1[4]
HER2 (A775_G776insYVMA)	1.0[4]

Table 2: Cell-Based IC50 Values for TAS2940 in Cell Lines with HER2/EGFR Aberrations

Cell Line	Genetic Aberration	IC50 (nM)
MCF10A_HER2	HER2	2.27[2]
MCF10A_HER2/S310F	HER2 S310F	1.98[2]
MCF10A_HER2/L755S	HER2 L755S	3.74[2]
MCF10A_HER2/V777L	HER2 V777L	1.54[2]
MCF10A_HER2/V842I	HER2 V842I	3.28[2]
MCF10A_HER2/insYVMA	HER2 Exon 20 Insertion	1.91[2]
MCF10A_EGFR	EGFR	9.38[2]
MCF10A_EGFR (EGF+)	EGFR	0.804[2]
MCF10A_EGFR/V769_D770in sASV	EGFR Exon 20 Insertion	5.64[2]
MCF10A_EGFR/D770_N771in sSVD	EGFR Exon 20 Insertion	2.98[2]



Experimental Protocols Protocol 1: Preparation of TAS2940 Stock Solution

This protocol describes the reconstitution of lyophilized **TAS2940** for use in in vitro experiments.

Materials:

- TAS2940 (lyophilized powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, low-protein-binding microcentrifuge tubes
- · Calibrated pipettes and sterile tips

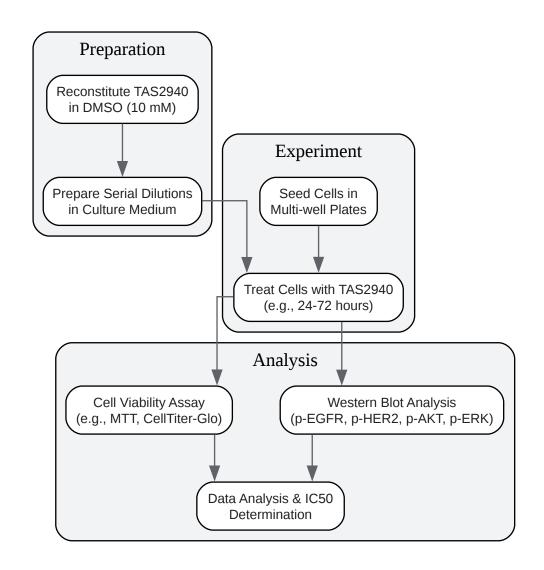
Procedure:

- Pre-treatment of Vials: Before opening, centrifuge the vial of lyophilized **TAS2940** at a low speed (e.g., 1,000 x g for 1-3 minutes) to ensure all powder is at the bottom of the vial.
- Solvent Addition: Under sterile conditions (e.g., in a laminar flow hood), carefully add the required volume of anhydrous DMSO to the vial to achieve a high-concentration stock solution, typically 10 mM.
- Dissolution: Gently vortex or sonicate the vial until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, low-protein-binding microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
- Storage Conditions: Store the aliquots at -20°C for short-term storage (up to 1-3 months) or at -80°C for long-term storage (up to 6 months). When ready to use, thaw a single aliquot at room temperature. Avoid repeated freeze-thaw cycles.

Protocol 2: In Vitro Cell-Based Assay Workflow



This protocol provides a general workflow for evaluating the effect of **TAS2940** on cancer cell lines.



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